

***o*-Chlorophenyl Diphenyl Phosphate: A Technical Guide to Chemical Safety and Handling**

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Compound of Interest

Compound Name: *o*-Chlorophenyl diphenyl phosphate

Cat. No.: B228908

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the available safety and handling information for ***o*-Chlorophenyl diphenyl phosphate** (CAS No. 115-85-5). Due to a lack of specific toxicological data for this compound in publicly available literature and databases, this guide incorporates data from structurally similar organophosphate compounds, namely Triphenyl phosphate (TPP) and Diphenyl chlorophosphate, to provide a more complete safety profile. This information should be used as a guide and supplemented with professional judgment and a thorough review of any available specific safety data sheets (SDS) provided by the chemical supplier.

Chemical and Physical Properties

***o*-Chlorophenyl diphenyl phosphate** is an organophosphate ester. While specific experimental data for this compound is limited, the following table summarizes its known properties and provides data for related compounds for reference.

Property	o-Chlorophenyl diphenyl phosphate	Diphenyl Phosphate (Analogue)	Diphenyl Chlorophosphate (Analogue)
CAS Number	115-85-5[1]	838-85-7	2524-64-3
Molecular Formula	C18H14ClO4P[1]	C12H11O4P	C12H10ClO3P
Molecular Weight	360.73 g/mol [1]	250.18 g/mol	268.63 g/mol
Appearance	Data not available	White solid	Colorless liquid
Melting Point	Data not available	63 - 70 °C	Data not available
Boiling Point	Data not available	Data not available	192 °C (11 mmHg)
Density	1.37 g/cm ³	Data not available	1.296 g/mL
Solubility	Data not available	Insoluble in water	Reacts with water

Hazard Identification and Classification

Based on the general hazard profile of organophosphates and data from related compounds, **o-Chlorophenyl diphenyl phosphate** should be handled as a potentially hazardous substance. The primary concerns are acute toxicity, skin and eye irritation, and neurotoxicity.

GHS Hazard Classification (Anticipated based on related compounds):

- Acute Toxicity, Oral (Category 4)
- Skin Corrosion/Irritation (Category 2)
- Serious Eye Damage/Eye Irritation (Category 2A)
- Specific Target Organ Toxicity - Single Exposure (Category 1 - Nervous System)
- Specific Target Organ Toxicity - Repeated Exposure (Category 2 - Nervous System)
- Hazardous to the Aquatic Environment, Acute Hazard (Category 1)
- Hazardous to the Aquatic Environment, Long-term Hazard (Category 1)

Hazard Statements (Anticipated):

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H370: Causes damage to the nervous system.
- H373: May cause damage to the nervous system through prolonged or repeated exposure.
- H410: Very toxic to aquatic life with long-lasting effects.

Experimental Protocols

The toxicological evaluation of organophosphates typically follows established guidelines from regulatory bodies such as the U.S. Environmental Protection Agency (EPA). Key experimental protocols include:

Acute Oral Toxicity (LD50) Determination

This study is designed to determine the median lethal dose (LD50) of a substance when administered orally.

- Test Species: Typically, albino rats are used.
- Methodology:
 - Animals are fasted prior to dosing.
 - The test substance is administered in a single dose by gavage.
 - Several dose levels are used with a sufficient number of animals at each level.
 - Animals are observed for a period of 14 days for signs of toxicity and mortality.
 - A thorough necropsy is performed on all animals.

- The LD50 is calculated statistically from the mortality data.

Neurotoxicity Screening

These studies are designed to detect and characterize the neurotoxic potential of a substance.

- Methodology:
 - Functional Observational Battery (FOB): A series of non-invasive tests to assess sensory, motor, and autonomic function in test animals before and after exposure.
 - Motor Activity Assessment: Automated measurement of motor activity to detect hypo- or hyperactivity.
 - Neuropathology: Microscopic examination of central and peripheral nervous system tissues to identify any structural changes.

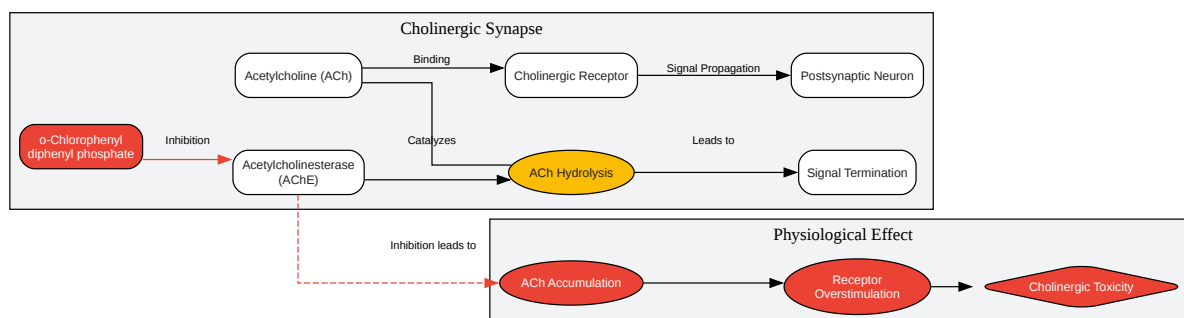
Cholinesterase Inhibition Assay

The primary mechanism of organophosphate toxicity is the inhibition of acetylcholinesterase (AChE).

- Methodology:
 - Blood samples (red blood cells for AChE and plasma for butyrylcholinesterase) or tissue homogenates are collected from exposed animals.
 - The enzyme activity is measured spectrophotometrically using a substrate that produces a colored product upon cleavage by the enzyme.
 - The degree of inhibition is determined by comparing the enzyme activity in treated animals to that in control animals.

Signaling Pathways

The principal toxicological mechanism of **o-Chlorophenyl diphenyl phosphate**, like other organophosphates, is the inhibition of acetylcholinesterase (AChE). This enzyme is critical for the termination of nerve impulses at cholinergic synapses.



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Caption: Mechanism of Acetylcholinesterase Inhibition by **o-Chlorophenyl diphenyl phosphate**.

Handling and Safety Precautions

Given the potential hazards, strict safety protocols must be followed when handling **o-Chlorophenyl diphenyl phosphate**.

Personal Protective Equipment (PPE)

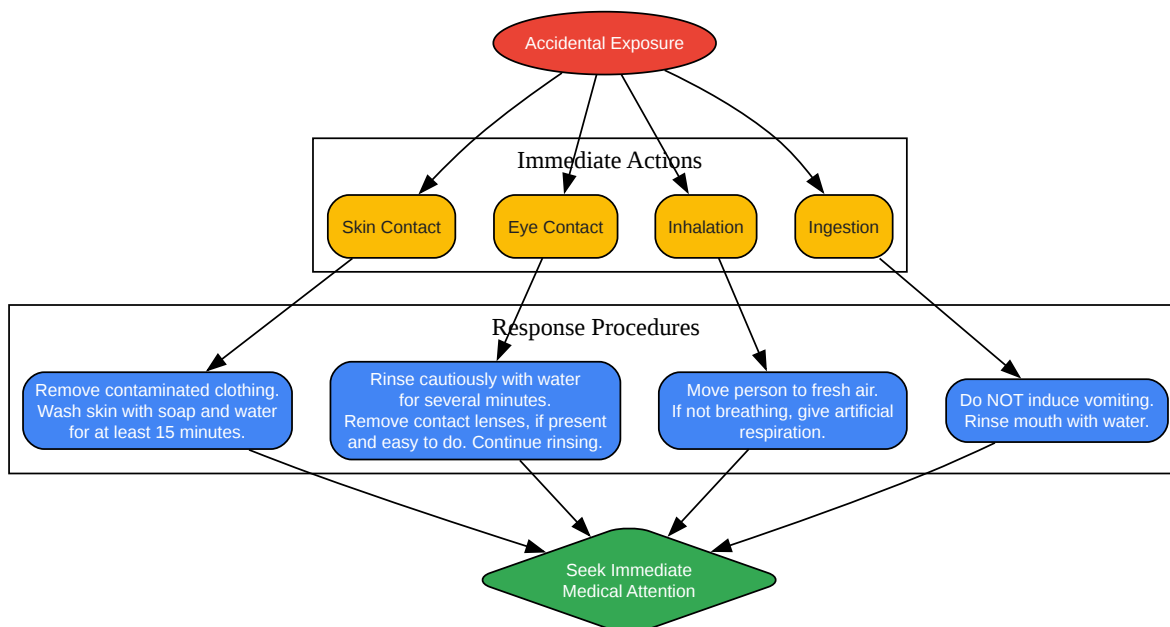
- **Eye Protection:** Chemical safety goggles or a face shield.
- **Skin Protection:** Chemical-resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.
- **Respiratory Protection:** Use in a well-ventilated area or with a chemical fume hood. If the substance is aerosolized or handled at elevated temperatures, a respirator with an appropriate cartridge may be necessary.

Safe Handling Procedures

- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust, fumes, gas, mist, vapors, or spray.
- Wash hands thoroughly after handling.
- Keep containers tightly closed when not in use.
- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

A clear workflow for responding to accidental exposure is critical.



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Caption: Emergency Response Workflow for Accidental Exposure.

Disposal Considerations

Dispose of **o-Chlorophenyl diphenyl phosphate** and its containers in accordance with local, regional, and national regulations. It should be treated as hazardous waste. Do not allow it to enter drains or waterways due to its potential toxicity to aquatic life.

Toxicological Data Summary

As previously stated, specific toxicological data for **o-Chlorophenyl diphenyl phosphate** is not readily available. The following table provides data for related compounds to give an indication of the potential toxicity.

Compound	Test	Route	Species	Value
Triphenyl phosphate	LD50	Oral	Rat	3,500 mg/kg
Triphenyl phosphate	LD50	Dermal	Rabbit	>7,900 mg/kg
Diphenyl chlorophosphate	LD50	Oral	Rat	1,500 mg/kg

Note: This data is for illustrative purposes only and may not accurately reflect the toxicity of **o-Chlorophenyl diphenyl phosphate**.

Carcinogenicity: There is no evidence to suggest that **o-Chlorophenyl diphenyl phosphate** or its close analogues are carcinogenic. They are not listed as carcinogens by IARC, NTP, or OSHA.

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References

- 1. GSRS [gsrs.ncats.nih.gov]
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